

Application Note and Protocol: Preparation of JNJ-10229570 Stock Solution in DMSO

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Compound of Interest

Compound Name: JNJ-10229570

Cat. No.: B1672988

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Audience: This document is intended for researchers, scientists, and drug development professionals who require a standardized protocol for the preparation, handling, and storage of **JNJ-10229570** stock solutions using dimethyl sulfoxide (DMSO) as a solvent.

Introduction

JNJ-10229570 is a potent antagonist of the melanocortin 1 and 5 receptors (MC1R and MC5R).^{[1][2][3]} It is a small molecule compound that has been shown to inhibit sebaceous gland differentiation and the production of sebum-specific lipids.^{[1][3]} Accurate and reproducible preparation of **JNJ-10229570** stock solutions is critical for ensuring the reliability and validity of experimental results in preclinical research and drug development. Dimethyl sulfoxide (DMSO) is a commonly used solvent for **JNJ-10229570** due to its high solubilizing capacity.^{[2][4]} This document provides a detailed protocol for preparing **JNJ-10229570** stock solutions in DMSO, including information on its physicochemical properties, safety precautions, and storage conditions.

Physicochemical Properties of JNJ-10229570

A comprehensive understanding of the physicochemical properties of **JNJ-10229570** is essential for its proper handling and use in experimental settings.

Property	Value	Source
IUPAC Name	N-[2,3-bis(2-methoxyphenyl)-1,2,4-thiadiazol-5(2H)-ylidene]-benzenamine	[2]
CAS Number	524923-88-4	[2][4][5]
Molecular Formula	C ₂₂ H ₁₉ N ₃ O ₂ S	[2][4][5]
Molecular Weight	389.47 g/mol	[4][5]
Appearance	Light yellow to yellow solid powder	[6]
Purity	≥95% - 99.82%	[1][2][5]
Solubility in DMSO	62.5 - 78 mg/mL (160.5 - 200.3 mM)	[1][4][6]

Experimental Protocols

Required Materials and Equipment

Materials:

- **JNJ-10229570** powder
- Anhydrous or high-purity Dimethyl Sulfoxide (DMSO), newly opened recommended [1][4][6]
- Sterile, amber or opaque glass vials or polypropylene microcentrifuge tubes
- Sterile, disposable pipette tips

Equipment:

- Calibrated analytical balance
- Vortex mixer

- Bath sonicator (recommended to aid dissolution)[1][6]
- Calibrated micropipettes
- Personal Protective Equipment (PPE): Butyl rubber gloves, safety goggles, lab coat[7][8]
- Chemical fume hood

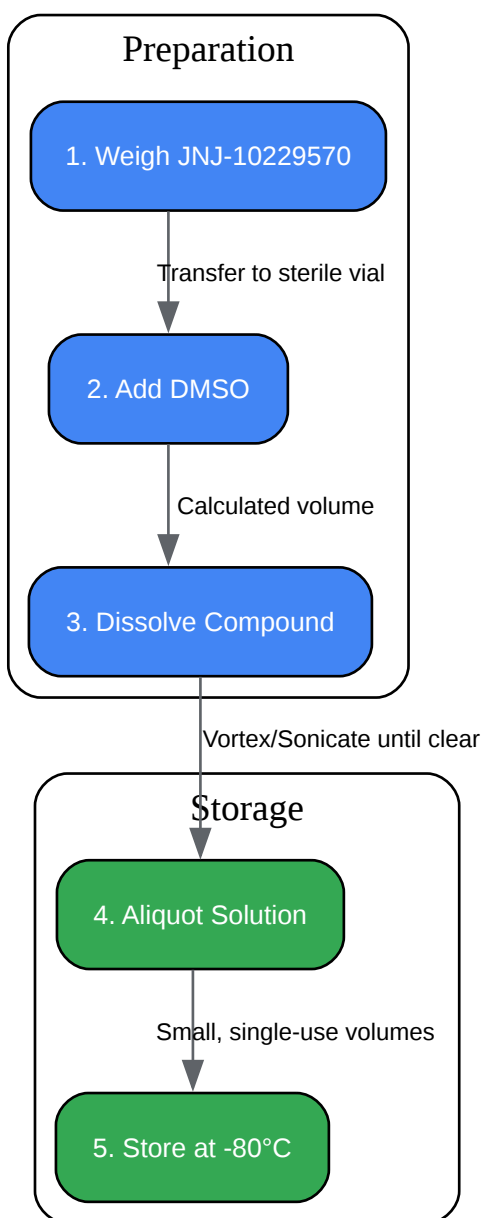
Safety Precautions

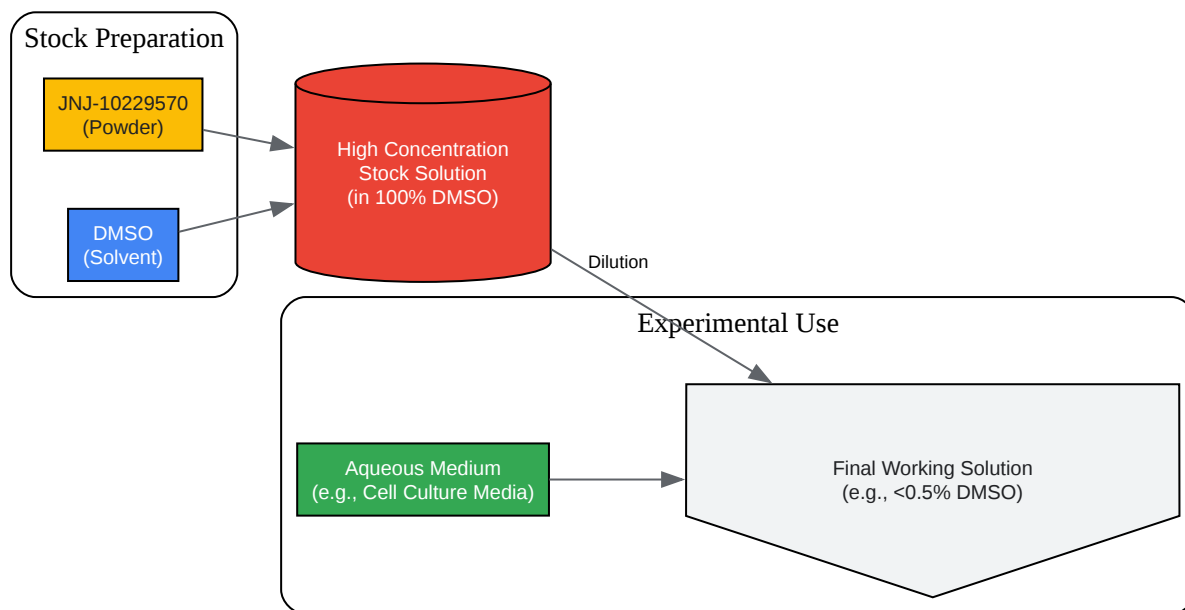
- **JNJ-10229570**: Handle as a potentially hazardous chemical. Avoid inhalation of dust and direct contact with skin and eyes.
- **DMSO**: DMSO is a combustible liquid that can readily penetrate the skin, potentially carrying dissolved substances with it.[8][9]
 - Always handle DMSO within a chemical fume hood.[7]
 - Wear appropriate PPE, including butyl gloves, safety goggles, and a lab coat.[8] Nitrile gloves are not recommended as DMSO can penetrate them easily.[8]
 - Keep DMSO away from heat, sparks, and open flames.[7][10][11]
 - Ensure proper waste disposal according to institutional guidelines for hazardous chemical waste.[8]

Preparation of a 10 mM JNJ-10229570 Stock Solution

This protocol describes the preparation of a 10 mM stock solution, a common starting concentration for subsequent experimental dilutions.

Workflow Diagram:





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